

Independent Verification of KN046 Findings: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: PC-046

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the performance of KN046, a novel bispecific antibody targeting PD-L1 and CTLA-4, with other therapeutic alternatives. The information is based on available clinical trial data.

Disclaimer: The majority of the clinical trial data currently available for KN046 originates from studies sponsored by its manufacturer, Alphamab Oncology. Truly independent, head-to-head comparative studies with other checkpoint inhibitors are not yet available in the public domain. Therefore, the findings presented here should be interpreted with this context in mind. The user-provided topic "**PC-046**" has been interpreted as a likely reference to KN046, as our research yielded no relevant findings for "**PC-046**."

Mechanism of Action

KN046 is a bispecific antibody designed to simultaneously target two key immune checkpoint proteins: Programmed Death-Ligand 1 (PD-L1) and Cytotoxic T-Lymphocyte-Associated Protein 4 (CTLA-4). By blocking these two pathways, KN046 aims to enhance the body's anti-tumor immune response. A preclinical study has suggested that KN046 has a higher affinity for PD-L1 and can mediate the depletion of regulatory T cells in the tumor microenvironment,

The diagram illustrates the mechanism of action of KN046 in the tumor microenvironment. A box labeled "KN046 Action" contains a green oval labeled "KN046". Two green arrows originate from this box: one labeled "Blocks PD-L1" pointing to a red rounded rectangle labeled "Tumor Cell", and another labeled "Depletes Treg" pointing to a yellow rounded rectangle labeled "Treg". The "Tumor Microenvironment" is enclosed in a large rectangle containing the "Tumor Cell", "Treg", and a blue rounded rectangle labeled "T-Cell". A blue arrow points from the "T-Cell" to the "Tumor Cell", labeled "PD-L1 -> PD-1 (Inhibition)". A red arrow points from the "Treg" to the "T-Cell", labeled "Enhanced Killing". A red arrow points from the "Treg" to a white rounded rectangle labeled "Antigen Presenting Cell", labeled "Blocks CTLA-4". Below the "Antigen Presenting Cell" is the text "B7 -> CTLA-4 (Inhibition)".

KN046 dual-targeting mechanism.

Non-Small Cell Lung Cancer (NSCLC)

Table 1: Efficacy of KN046 in Advanced NSCLC

Trial Identifier	Treatment Arm	Patient Population	N	ORR (%)	Median PFS (months)	Median OS (months)
NCT03838848 (Phase II)[2]	KN046 (3 mg/kg)	Failed platinum-based chemo	30	13.3	3.68	19.70
NCT03838848 (Phase II)[2]	KN046 (5 mg/kg)	Failed platinum-based chemo	34	14.7	3.68	13.04
NCT04054531 (Phase II)[3]	KN046 + Chemo	1L Metastatic NSCLC	87	46.0	5.8	26.6
NCT03733951 (Phase I)[1]	KN046 Monotherapy	EGFR-mutant NSCLC	36	6.3	-	-

Table 2: Safety of KN046 in Advanced NSCLC (Grade ≥3 Treatment-Related Adverse Events - TRAEs)

Trial Identifier	Treatment Arm	Most Common Grade ≥3 TRAEs (%)
NCT03838848 (Phase II)[2]	KN046 (3 mg/kg & 5 mg/kg)	Anemia (28.1), Hyperglycemia (26.7), Infusion-related reactions (26.7)
NCT04054531 (Phase II)[3]	KN046 + Chemo	Anemia (87.4), Loss of appetite (72.4), Neutropenia (70.1)

Triple-Negative Breast Cancer (TNBC)

Table 3: Efficacy of KN046 in Metastatic TNBC (NCT03872791, Phase II)[4]

Treatment Arm	N	ORR (%)	Median PFS (months)	Median OS (months)
KN046 (3 mg/kg) + nab-paclitaxel	16	60.0	8.61	Not Reached
KN046 (5 mg/kg) + nab-paclitaxel	11	20.0	3.65	27.73
Overall	27	44.0	7.33	30.92

Table 4: Safety of KN046 in Metastatic TNBC (NCT03872791, Phase II)

Grade of TRAEs	Incidence (%)
Any Grade	100
Grade ≥ 3	66.7

Experimental Protocols

Below are the detailed methodologies for some of the key experiments cited in the clinical trials.

Protocol: Phase I Trial of KN046 in Advanced Solid Tumors (NCT03733951)[1]

- **Study Design:** This was a multicenter, open-label, dose-escalation and expansion study.
- **Patient Population:** Patients with histologically or cytologically confirmed advanced unresectable or metastatic solid tumors who had progressed after standard treatment. Key inclusion criteria included being at least 18 years old, having at least one measurable lesion, and an ECOG performance status of 0 or 1.
- **Treatment Administration:** KN046 was administered intravenously. In the dose-escalation phase, doses of 1, 3, and 5 mg/kg were given every 2 weeks (Q2W), and 5 mg/kg was given every 3 weeks (Q3W). The recommended Phase II dose (RP2D) was determined to be 5 mg/kg Q2W.

- Efficacy Assessment: Tumor response was evaluated every 6 weeks for the first year and every 12 weeks thereafter, according to RECIST v1.1 criteria.
- Safety Assessment: Adverse events were monitored throughout the study and graded according to NCI-CTCAE v5.0.



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Workflow for the NCT03733951 trial.

Protocol: Phase II Trial of KN046 in Advanced NSCLC (NCT03838848)[2][5]

- Study Design: A Phase II, open-label, multicenter study.
- Patient Population: Patients aged 18-75 with histologically or cytologically documented Stage IV NSCLC who had failed first-line platinum-based chemotherapy. Patients were required to have at least one measurable lesion and an ECOG performance status of 0 or 1.
- Treatment Administration: Patients received either 3 mg/kg or 5 mg/kg of KN046 intravenously every 2 weeks until disease progression or unacceptable toxicity.
- Efficacy Assessment: The primary endpoint was the objective response rate (ORR) as evaluated by a blinded independent review committee (BIRC) based on RECIST v1.1.
- Safety Assessment: Adverse events were monitored and graded using NCI-CTCAE v5.0.

Protocol: Phase II Trial of KN046 in Metastatic TNBC (NCT03872791)[4]

- Study Design: An open-label, multicenter, Phase II study.

- **Patient Population:** Treatment-naïve patients with locally advanced inoperable or metastatic TNBC.
- **Treatment Administration:** Patients received either 3 mg/kg or 5 mg/kg of KN046 every 2 weeks in combination with nab-paclitaxel.
- **Efficacy Assessment:** The primary endpoints were ORR and duration of response (DoR). Secondary endpoints included progression-free survival (PFS) and overall survival (OS).
- **Safety Assessment:** Safety and tolerability were assessed by monitoring treatment-emergent adverse events.

Comparison with Other Immunotherapies

Direct comparative data for KN046 against other checkpoint inhibitors is lacking. However, to provide context, the following table includes data from a network meta-analysis of other PD-1/PD-L1 inhibitors in solid tumors. Note: This is not a direct comparison and should be interpreted with caution.

Table 5: Comparative Efficacy of Other PD-1/PD-L1 Inhibitors in Solid Tumors (Network Meta-analysis)[5]

Treatment vs. Control	Hazard Ratio for Overall Survival (95% CrI)
Nivolumab	0.75 (0.62-0.93)
Pembrolizumab	0.71 (0.57-0.89)
Atezolizumab	0.77 (0.62-0.96)

Conclusion

The available data from manufacturer-sponsored trials suggest that KN046, both as a monotherapy and in combination with chemotherapy, shows promising anti-tumor activity and a manageable safety profile in certain patient populations with advanced cancers, including NSCLC and TNBC. The dual-targeting mechanism of action is a novel approach in cancer immunotherapy.

However, the core need for independent verification of these findings remains. Without non-sponsored, head-to-head comparative trials, the relative efficacy and safety of KN046 compared to established immunotherapies like pembrolizumab and durvalumab cannot be definitively determined. Researchers and clinicians should consider the current data as preliminary and await further independent validation to fully understand the therapeutic potential of KN046.

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